

Personal protective equipment for handling Werner syndrome RecQ helicase-IN-4

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Compound of Interest

Compound Name: *Werner syndrome RecQ helicase-IN-4*

Cat. No.: *B11711141*

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Essential Safety and Handling Guide for Werner Syndrome RecQ Helicase-IN-4

For researchers, scientists, and drug development professionals, this guide provides critical safety and logistical information for handling **Werner syndrome RecQ helicase-IN-4** (CAS No. 2869954-53-8). Adherence to these protocols is essential for ensuring laboratory safety and maintaining experimental integrity.

The following procedures are based on standard laboratory practice and information derived from available safety data sheets for this compound.

Personal Protective Equipment (PPE)

When handling **Werner syndrome RecQ helicase-IN-4**, appropriate personal protective equipment is mandatory to prevent exposure. The recommended PPE includes:

- **Eye Protection:** Chemical safety goggles or a face shield to protect against splashes.
- **Hand Protection:** Chemically resistant gloves, such as nitrile rubber. Gloves should be inspected before use and changed immediately if contaminated.
- **Body Protection:** A standard laboratory coat should be worn at all times. For procedures with a higher risk of splashes, a chemically resistant apron is recommended.

- Respiratory Protection: If handling the compound as a powder outside of a certified chemical fume hood or glove box, a NIOSH-approved respirator with an appropriate particulate filter is recommended to avoid inhalation of dust.

Quantitative Data Summary

Parameter	Value	Reference
CAS Number	2869954-53-8	[1]
Purity	98.13%	[2]
Storage (Powder)	-20°C	[2]
Storage (in solvent)	-80°C (use within 6 months); -20°C (use within 1 month)	[2]

Experimental Protocols: Handling and Storage

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[2]
- As a powder, store at -20°C.[2]
- If prepared as a stock solution, store at -80°C for up to 6 months or at -20°C for up to 1 month.[2]

Preparation of Solutions:

- All handling of the powdered compound should be conducted in a certified chemical fume hood or glove box to minimize inhalation exposure.
- Use a calibrated analytical balance to weigh the compound.
- Slowly add the desired solvent to the powder to avoid generating dust.
- Ensure the container is securely capped before mixing or vortexing.

General Handling:

- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound.
- Ensure adequate ventilation in the work area.

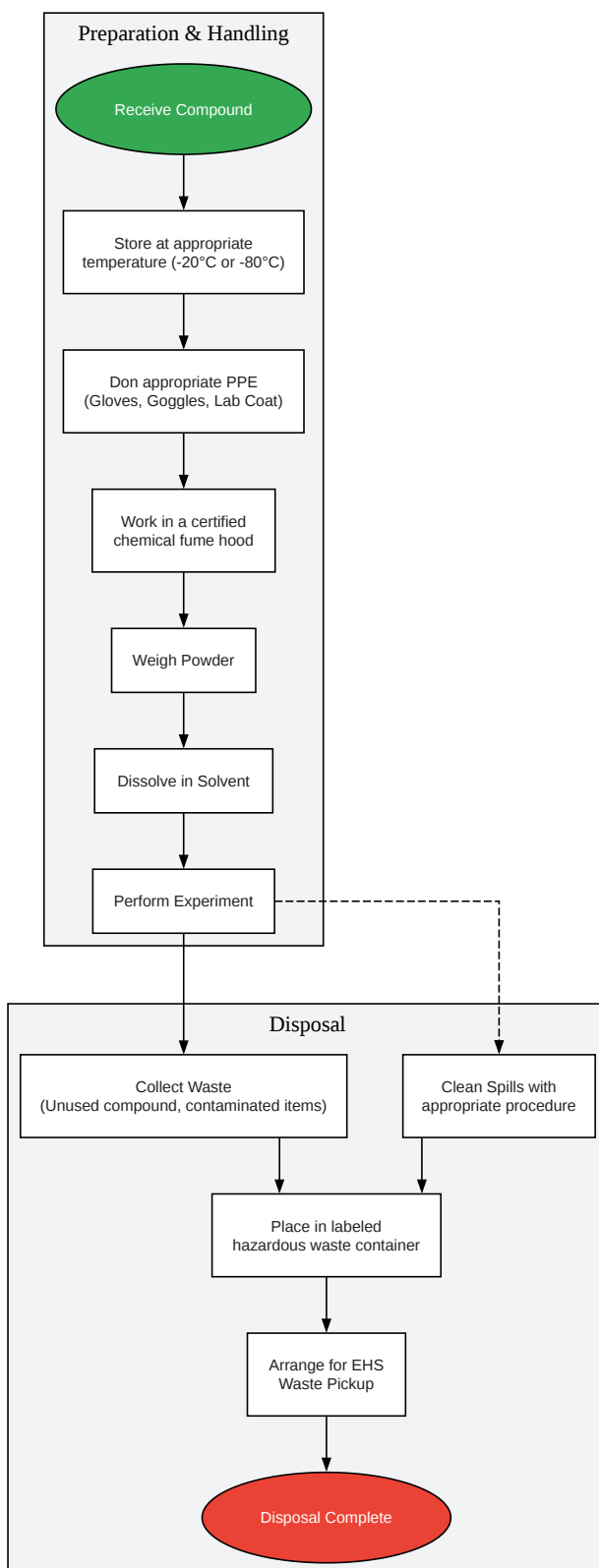
Operational and Disposal Plans

Spill Response:

- Small Spills (Powder):
 - Gently sweep the material to avoid creating dust.
 - Place the spilled material into a sealed container for disposal.
 - Clean the spill area with a suitable solvent and then with soap and water.
- Small Spills (Solution):
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
 - Place the contaminated absorbent material into a sealed container for disposal.
 - Clean the spill area with a suitable solvent and then with soap and water.
- Large Spills:
 - Evacuate the area and prevent entry.
 - Contact your institution's Environmental Health and Safety (EHS) department for assistance.

Disposal Plan:

- **Unused Compound:** Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in the regular trash.
- **Contaminated Materials:** Any materials that have come into contact with the compound (e.g., gloves, pipette tips, absorbent pads) should be considered contaminated and disposed of as hazardous chemical waste.
- **Empty Containers:** Rinse empty containers thoroughly with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. Once cleaned, the container can be disposed of according to institutional guidelines.



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Caption: Workflow for Safe Handling and Disposal of **Werner Syndrome RecQ Helicase-IN-4**.

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References

- 1. targetmol.com [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
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